

Ethenyl(diphenyl)sulfanium Trifluoromethanesulfonate: A Technical Guide to Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: *Diphenyl(vinyl)sulfonium
trifluoromethanesulfonate*

Cat. No.: *B1354423*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethenyl(diphenyl)sulfanium trifluoromethanesulfonate, also known as diphenylvinylsulfonium triflate, is a highly versatile and reactive reagent in modern organic synthesis. Its primary utility lies in its function as a Michael acceptor, enabling a variety of annulation and cyclization reactions for the construction of diverse heterocyclic and carbocyclic frameworks. This technical guide provides a comprehensive overview of its chemical properties, detailed synthesis protocols, and key applications, with a focus on quantitative data and experimental methodologies. The information presented is intended to serve as a valuable resource for researchers in synthetic chemistry and drug development.

Chemical Properties and Structure

Ethenyl(diphenyl)sulfanium trifluoromethanesulfonate is a sulfonium salt characterized by a vinyl group and two phenyl groups attached to a positively charged sulfur atom, with a trifluoromethanesulfonate (triflate) anion.

| Property | Value |
|-------------------|--|
| IUPAC Name | ethenyl(diphenyl)sulfanium;trifluoromethanesulfonate |
| Synonyms | Diphenylvinylsulfonium triflate, Vinyl diphenyl sulfonium triflate |
| CAS Number | 247129-88-0 |
| Molecular Formula | C ₁₅ H ₁₃ F ₃ O ₃ S ₂ |
| Molecular Weight | 362.39 g/mol |
| Appearance | Light-yellow to light brown oil, liquid, solid, or semi-solid |

Synthesis

The most common and practical synthesis of ethenyl(diphenyl)sulfonium trifluoromethanesulfonate is a two-step process starting from 2-bromoethanol, as developed by Aggarwal and colleagues. An alternative approach involves the in situ generation from its stable precursor, (2-bromoethyl)diphenylsulfonium triflate.

Two-Step Synthesis from 2-Bromoethanol

The synthesis involves the preparation of 2-bromoethyl trifluoromethanesulfonate followed by reaction with diphenyl sulfide and subsequent elimination.

Step 1: Synthesis of (2-Bromoethyl)diphenylsulfonium Triflate

The precursor, (2-bromoethyl)diphenylsulfonium triflate, is synthesized by the reaction of 2-bromoethyl trifluoromethanesulfonate with diphenyl sulfide. This reaction proceeds via an S_N2 mechanism where the sulfur atom of diphenyl sulfide displaces the triflate group.

Experimental Protocol:

- Reactants: 2-bromoethyl trifluoromethanesulfonate and diphenyl sulfide.
- Solvent: Toluene.

- Conditions: The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) at reflux temperature.
- Product: The product, (2-bromoethyl)diphenylsulfonium triflate, is a crystalline solid and is often obtained in high yield.

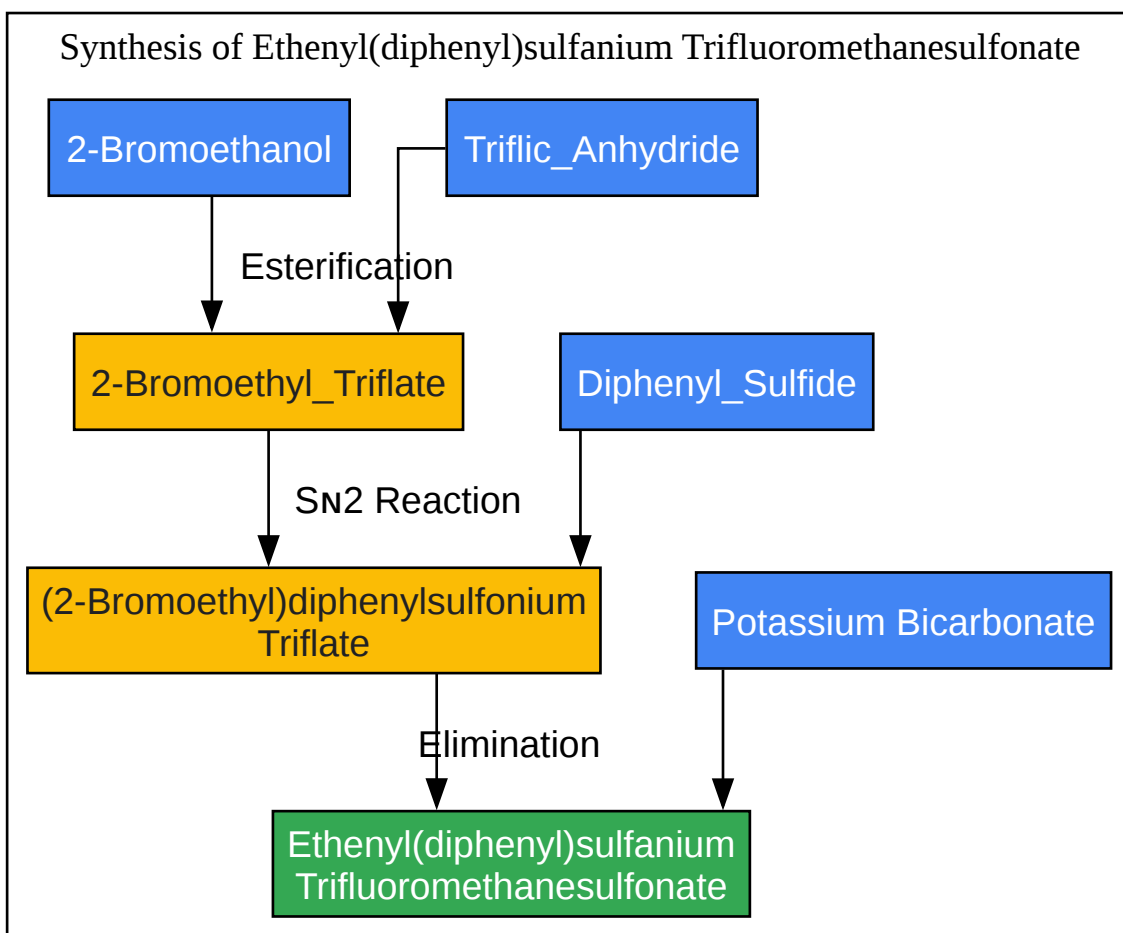
Step 2: Synthesis of Ethenyl(diphenyl)sulfanium Trifluoromethanesulfonate

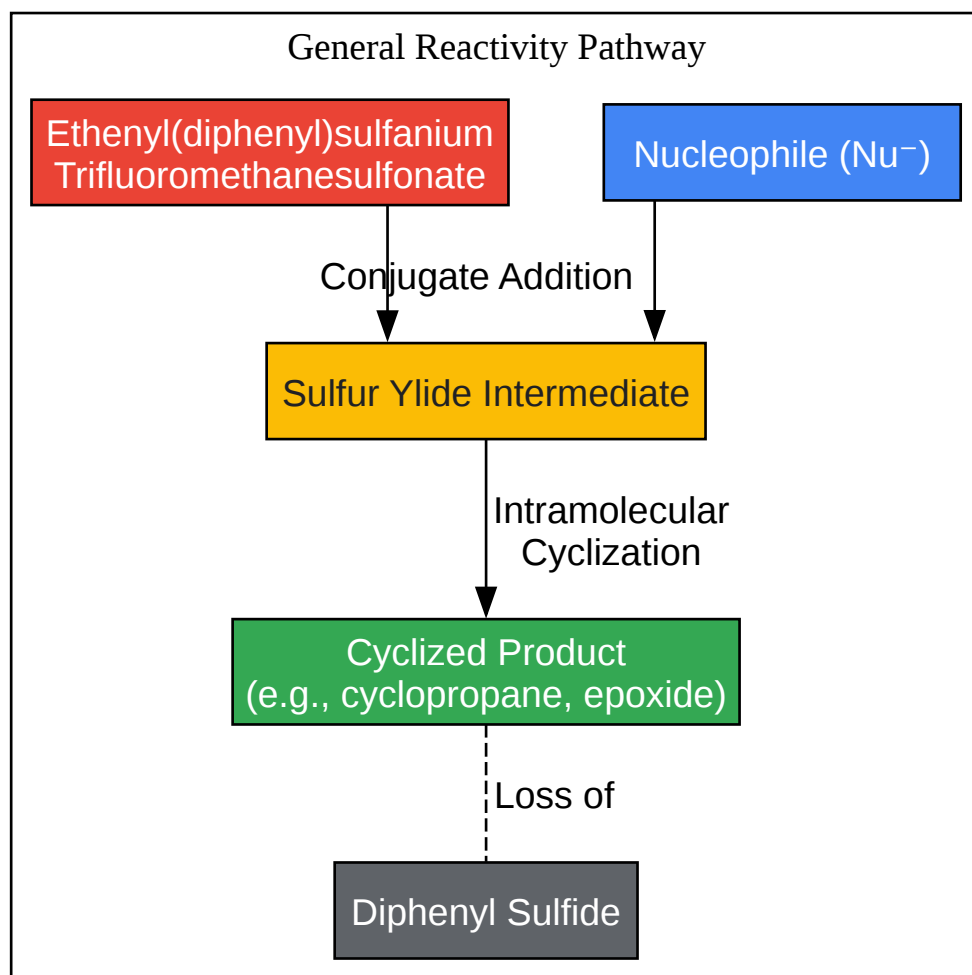
The vinyl sulfonium salt is then generated by an elimination reaction from the bromoethyl precursor.

Experimental Protocol:

- Reactant: (2-bromoethyl)diphenylsulfonium triflate.
- Base: Potassium bicarbonate.
- Solvent: A mixture of tetrahydrofuran (THF) and water.
- Conditions: The reaction is stirred at room temperature.
- Product: Ethenyl(diphenyl)sulfanium trifluoromethanesulfonate is obtained as a light-yellow oil in excellent yield.

Synthesis Workflow





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